

# Personal protective equipment for handling (2,5-Dichloropyridin-3-yl)methanol

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## Compound of Interest

Compound Name: (2,5-Dichloropyridin-3-yl)methanol

Cat. No.: B1288106

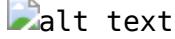
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## Essential Safety and Handling Guide for (2,5-Dichloropyridin-3-yl)methanol

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate, essential safety and logistical information for managing (2,5-Dichloropyridin-3-yl)methanol in a laboratory setting. The following procedures are based on available safety data for the compound and structurally similar chemicals.

## Hazard Identification and Classification

(2,5-Dichloropyridin-3-yl)methanol is classified as a hazardous substance. Below is a summary of its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed. <a href="#">[1]</a>	 alt text	Danger
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin. <a href="#">[1]</a>	GHS06	
Skin Irritation (Category 2)	H315: Causes skin irritation. <a href="#">[1]</a>		
Eye Irritation (Category 2A)	H319: Causes serious eye irritation. <a href="#">[1]</a>		
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled. <a href="#">[1]</a>		
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation. <a href="#">[1]</a>		

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **(2,5-Dichloropyridin-3-yl)methanol**. The following table outlines the recommended PPE based on the task being performed. For extended contact or in situations with a high risk of splashing, more robust protection is necessary.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Incidental Contact(e.g., handling small quantities in a fume hood)	Chemical safety goggles	Nitrile gloves (minimum thickness of 4 mil)	Standard lab coat	Not generally required if handled in a certified chemical fume hood.
Extended Contact(e.g., spill cleanup, handling large quantities)	Chemical safety goggles and a face shield	Heavy-duty nitrile or neoprene gloves. Consider double-gloving.	Chemical-resistant apron over a lab coat	A NIOSH-approved respirator with an organic vapor cartridge may be required depending on the scale of work and ventilation.

**Note on Glove Selection:** While nitrile gloves offer good general protection for incidental contact, aromatic and halogenated hydrocarbons can degrade them.<sup>[2][3]</sup> For prolonged or immersive contact, gloves made of Viton™ or those with a laminate barrier (e.g., Silver Shield®) are recommended. Always inspect gloves for any signs of degradation or perforation before and during use.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol minimizes the risk of exposure and ensures a safe working environment.

- Preparation and Engineering Controls:
  - Always work in a well-ventilated area, preferably within a certified chemical fume hood.
  - Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

- Assemble all necessary equipment and reagents before starting the experiment.
- Donning PPE:
  - Put on a lab coat, ensuring it is fully buttoned.
  - Don chemical safety goggles.
  - Wash and dry hands thoroughly before putting on the appropriate chemical-resistant gloves.
- Handling the Compound:
  - Carefully open the container, avoiding inhalation of any dust or vapors.
  - Use a spatula or other appropriate tool to transfer the solid compound.
  - If making a solution, add the solid to the solvent slowly to avoid splashing.
  - Keep the container sealed when not in use.
- Post-Handling:
  - Decontaminate any surfaces that may have come into contact with the chemical.
  - Remove gloves using a technique that avoids skin contact with the outer surface.
  - Dispose of used gloves and any contaminated disposable materials as hazardous waste.
  - Wash hands thoroughly with soap and water.

## Disposal Plan

**(2,5-Dichloropyridin-3-yl)methanol** and any materials contaminated with it must be disposed of as hazardous waste. As a chlorinated organic compound, it should be segregated from non-halogenated waste streams.[\[4\]](#)[\[5\]](#)

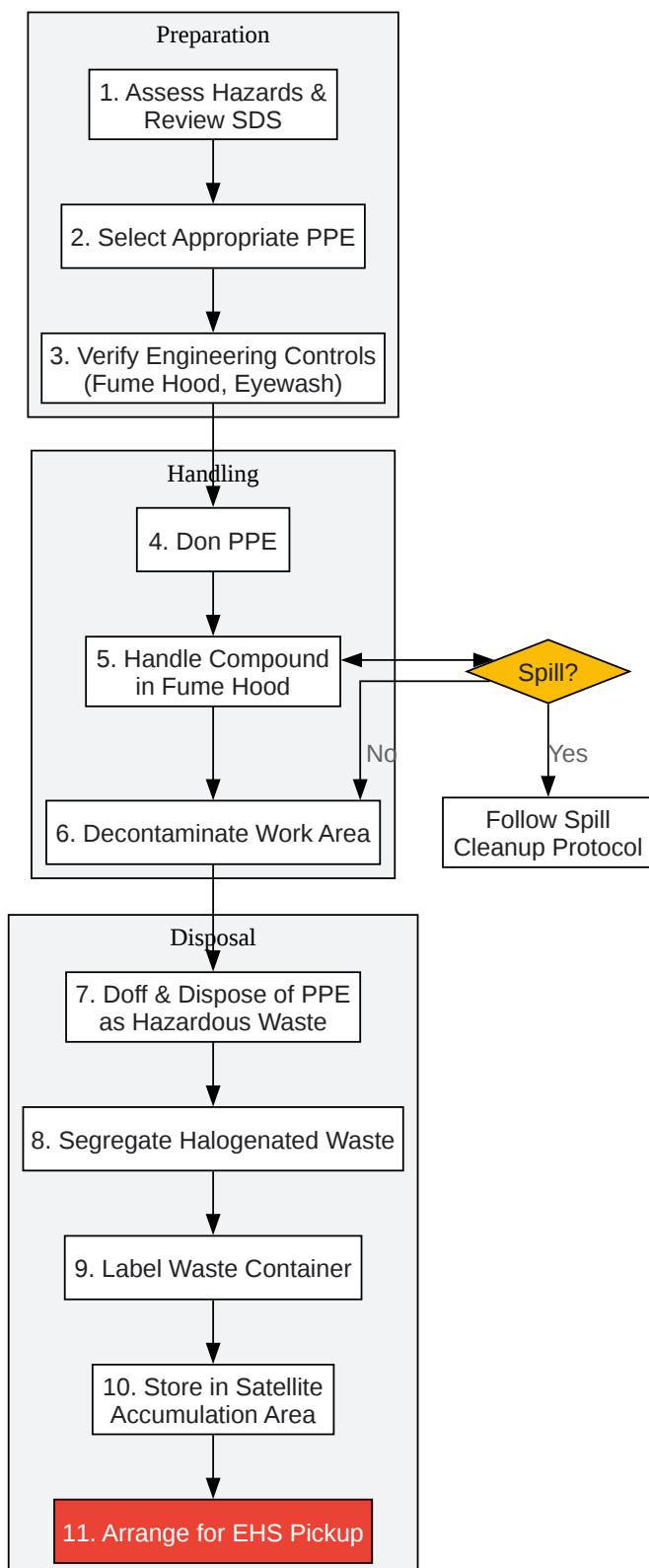
- Waste Segregation and Collection:

- Collect all solid waste (e.g., contaminated paper towels, gloves, pipette tips) in a designated, clearly labeled hazardous waste container.
- Liquid waste containing **(2,5-Dichloropyridin-3-yl)methanol** should be collected in a separate, compatible, and clearly labeled container for halogenated organic waste.

- Container Labeling:
  - The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**(2,5-Dichloropyridin-3-yl)methanol**".[\[4\]](#) Do not use abbreviations.
  - Indicate the approximate concentration and other components of the waste mixture.
- Storage of Waste:
  - Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.
  - Keep containers tightly sealed except when adding waste.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
  - Do not dispose of this chemical down the drain or in regular trash.

## Experimental Workflow Diagram

The following diagram illustrates the key decision points and steps in the safe handling and disposal workflow for **(2,5-Dichloropyridin-3-yl)methanol**.

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